

Synonyms for 1,2-dilinoleoyl-3-O-(beta-d-galactopyranosyl)-sn-glycerol.

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Compound of Interest

Compound Name: *1,2-O-Dilinoleoyl-3-O-Beta-D-Galactopyranosylracglycerol*

Cat. No.: *B3026780*

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An In-depth Technical Guide to 1,2-dilinoleoyl-3-O-(beta-d-galactopyranosyl)-sn-glycerol and its Role in Plant Biology

This guide provides a comprehensive overview of 1,2-dilinoleoyl-3-O-(beta-d-galactopyranosyl)-sn-glycerol, a significant galactolipid in plant biology. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its nomenclature, biochemical properties, and involvement in critical signaling pathways.

Nomenclature and Synonyms

1,2-dilinoleoyl-3-O-(beta-d-galactopyranosyl)-sn-glycerol is a mouthful, and as such, a variety of synonyms and abbreviations are used in scientific literature and chemical databases. Understanding these is crucial for a comprehensive literature search.

Commonly, it is referred to as Monogalactosyldiacylglycerol (MGDG) with the specific acyl chains denoted as MGDG (18:2/18:2), where "18:2" signifies the carbon number and number of double bonds in the linoleoyl fatty acid chains.

Table of Synonyms:

| Type | Name/Identifier |
|---|---|
| Systematic IUPAC Name | [(2S)-2-[(9Z,12Z)-octadeca-9,12-dienoyl]oxy-3-[(2R,3R,4S,5R,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxypropyl] (9Z,12Z)-octadeca-9,12-dienoate[1] |
| Common Abbreviation | 18:2-18:2-MGDG[1] |
| MGDG(18:2/18:2) | |
| Other Chemical Names | 1,2-di-(9Z,12Z-octadecadienoyl)-3-(beta-D-galactosyl)-sn-glycerol[1] |
| 1,2-dilinoleoyl-3-O-β-D-galactopyranosyl-sn-glycerol | |
| 1,2-(9Z,12Z-octadecadienoyl)-3-O-beta-D-galactosyl-sn-glycerol[1] | |
| Monogalactosyldilinoleoylglycerol | |
| Database Identifiers | CHEBI:90506[1] |
| PubChem CID: 90657255[1] | |

Biochemical and Biophysical Properties

This galactolipid is a primary constituent of thylakoid membranes in plant chloroplasts, playing a vital role in photosynthesis.[2][3] Thylakoid membranes are predominantly composed of uncharged galactolipids, with MGDG accounting for approximately 50% of the total lipid content.[2][3]

Table of Quantitative Data:

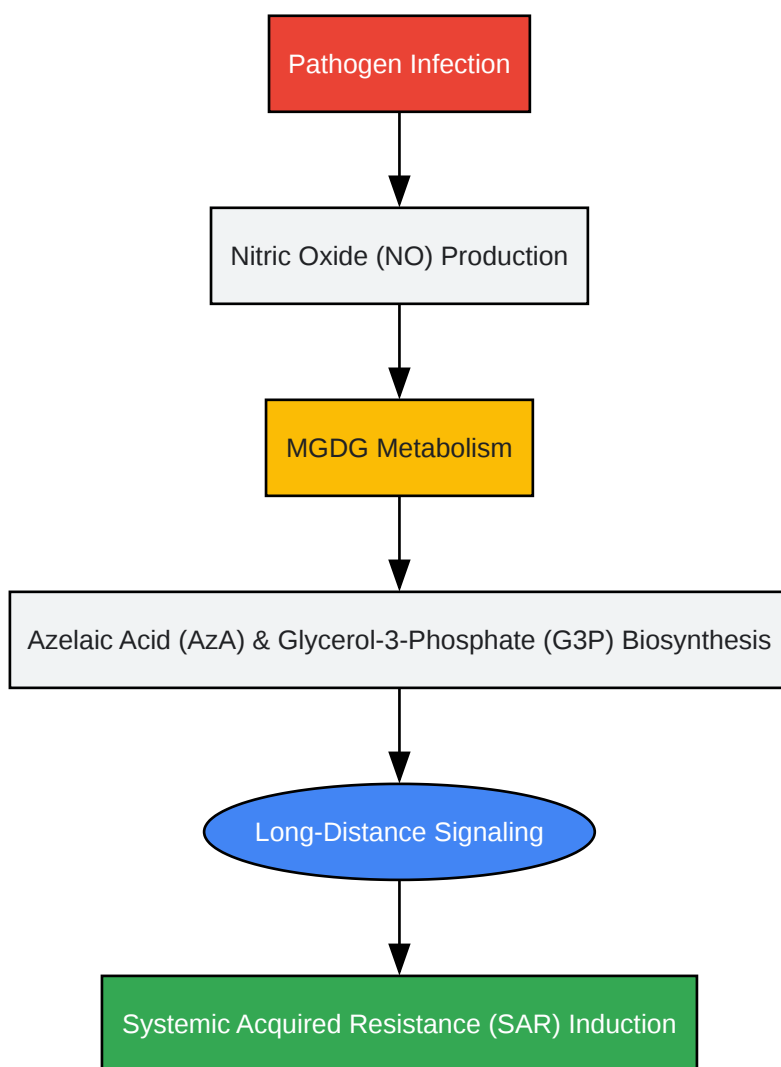
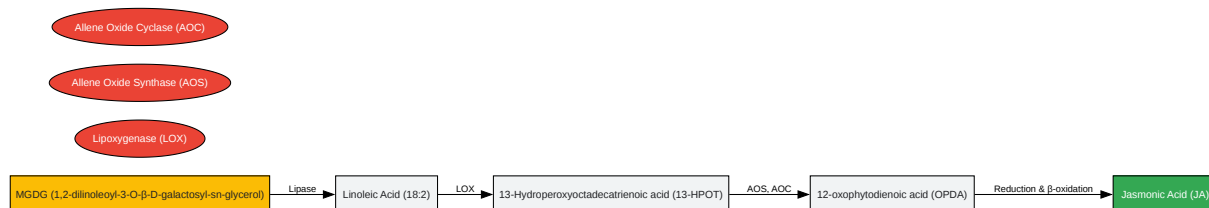
| Property | Value/Range | Organism/System | Reference |
|--------------------------------|--|----------------------------|---|
| Thylakoid Membrane Composition | ~50% MGDG, ~25-30% DGDG, ~5-12% SQDG, ~5-12% PG | Plants (general) | [2] [3] |
| Fatty Acid Composition of MGDG | Varies by species and conditions. Often rich in polyunsaturated fatty acids like linoleic acid (18:2) and α -linolenic acid (18:3). | Undaria pinnatifida | [4] |
| IC50 Value (related compound) | 21 μ M (for 1,2-di-O- α -linolenoyl-3-O- β -galactosyl-sn-glycerol as a superoxide generation inhibitor) | Differentiated HL-60 cells | [5] |

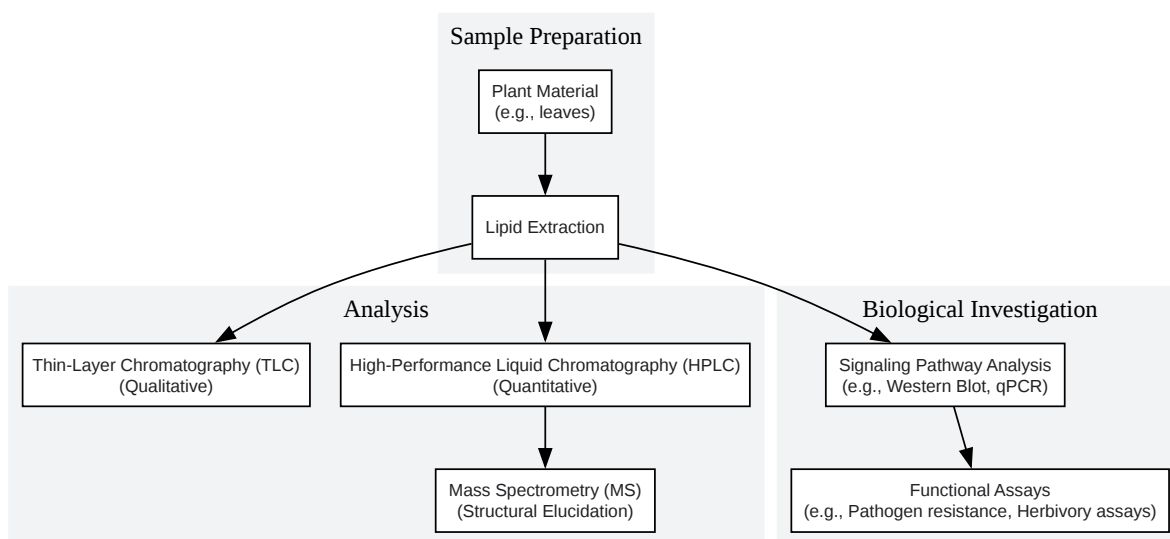
Role in Signaling Pathways

1,2-dilinoleoyl-3-O-(beta-d-galactopyranosyl)-sn-glycerol is not just a structural lipid; it is also a key player in plant defense signaling, particularly in the biosynthesis of jasmonic acid and the systemic acquired resistance (SAR) pathway.

Jasmonic Acid (JA) Biosynthesis

The polyunsaturated fatty acids, such as linoleic acid, esterified to the glycerol backbone of MGDG serve as precursors for the synthesis of jasmonic acid, a critical hormone in plant defense against herbivores and certain pathogens. An increased MGDG to DGDG (digalactosyldiacylglycerol) ratio has been shown to be a primary cause of JA overproduction. [\[6\]](#)[\[7\]](#)





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